

# An In-depth Technical Guide on the Molecular Weight of Methyl Cyclopentanecarboxylate

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## Compound of Interest

Compound Name: Methyl cyclopentanecarboxylate

Cat. No.: B1359776

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This guide provides a comprehensive overview of the molecular weight of **methyl cyclopentanecarboxylate**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Properties

**Methyl cyclopentanecarboxylate** is an organic compound classified as an ester of cyclopentanecarboxylic acid and methanol.<sup>[1]</sup> Its fundamental properties are pivotal for its application in chemical synthesis and research.

### Molecular Formula and Weight

The chemical formula for **methyl cyclopentanecarboxylate** is C<sub>7</sub>H<sub>12</sub>O<sub>2</sub>.<sup>[1][2][3][4]</sup> Based on this formula, the computed molecular weight is approximately 128.17 g/mol.<sup>[2][4][5][6]</sup> The precise molecular weight, based on the most abundant isotopes of its constituent elements, is 128.1690 g/mol.<sup>[3]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **methyl cyclopentanecarboxylate**.

Property	Value	Unit	Source
Molecular Formula	C7H12O2	-	[1][2][3][4]
Molar Mass	128.17	g/mol	[2][4][5][6]
Density	1.014	g/cm <sup>3</sup>	[5][7]
Boiling Point	81-82 (at 5 mmHg)	°C	[7]
Melting Point	77-78	°C	[5][7]
Refractive Index	1.4360	-	[7]
Vapor Pressure	2.55	mmHg at 25°C	[7]

## Experimental Determination of Molecular Weight

The molecular weight of **methyl cyclopentanecarboxylate** can be experimentally determined using several analytical techniques. Mass spectrometry is the most common and precise method.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

Objective: To determine the molecular weight of a purified sample of **methyl cyclopentanecarboxylate** using electrospray ionization mass spectrometry (ESI-MS).

Materials:

- Purified **methyl cyclopentanecarboxylate**
- High-purity solvent (e.g., methanol or acetonitrile)
- Mass spectrometer with an ESI source

Procedure:

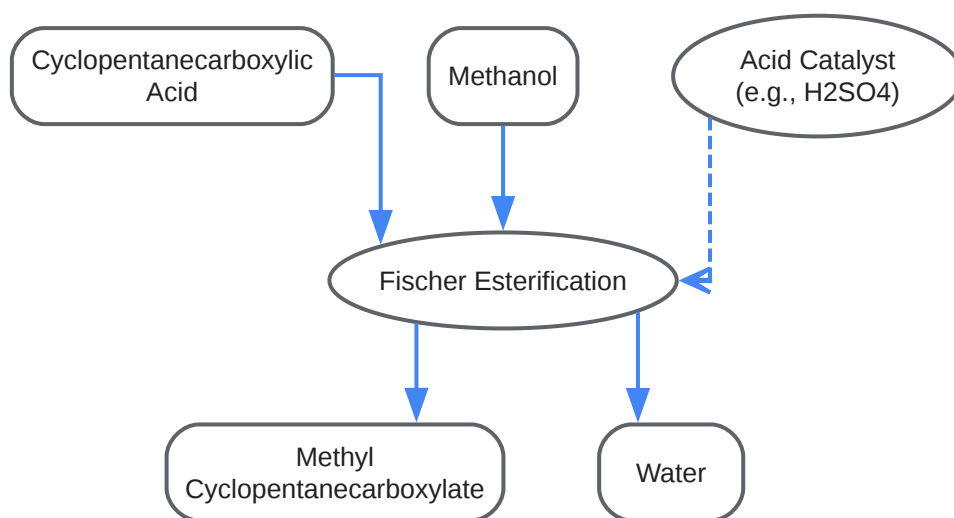
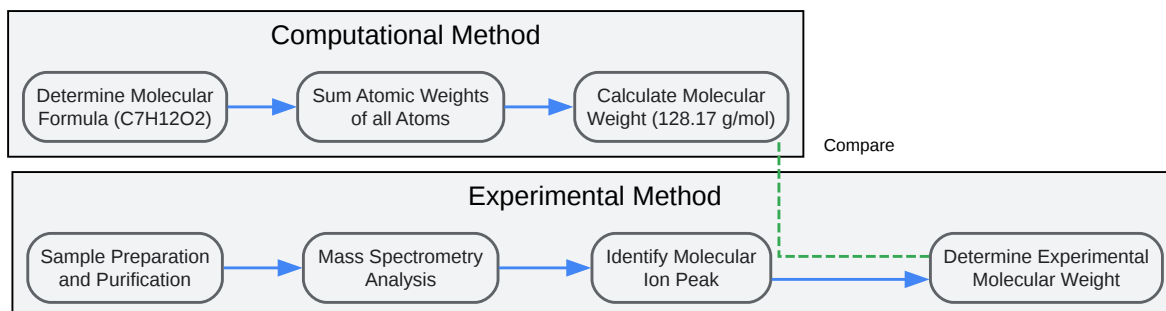
- Sample Preparation: A dilute solution of **methyl cyclopentanecarboxylate** is prepared by dissolving a small amount of the compound in the chosen high-purity solvent. The concentration is typically in the range of 1 to 10 µg/mL.

- **Instrument Calibration:** The mass spectrometer is calibrated using a standard compound with a known molecular weight to ensure mass accuracy.
- **Sample Infusion:** The prepared sample solution is infused into the ESI source of the mass spectrometer at a constant flow rate.
- **Ionization:** In the ESI source, the sample is nebulized and subjected to a high voltage, leading to the formation of protonated molecules, typically  $[M+H]^+$  or other adducts such as  $[M+Na]^+$ .
- **Mass Analysis:** The generated ions are then transferred into the mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer), which separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Data Acquisition:** A mass spectrum is acquired, plotting ion intensity versus the  $m/z$  ratio.
- **Data Analysis:** The peak corresponding to the molecular ion (or its adduct) is identified. The molecular weight of the compound is then calculated from the observed  $m/z$  value. For an  $[M+H]^+$  ion, the molecular weight is the  $m/z$  value minus the mass of a proton.

## Visualizations

### Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.



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## References

- 1. CAS 4630-80-2: Methyl cyclopentanecarboxylate | CymitQuimica [cymitquimica.com]
- 2. Methyl cyclopentanecarboxylate | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 78365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methyl cyclopentanecarboxylate [webbook.nist.gov]

- 4. scbt.com [scbt.com]
- 5. chembk.com [chembk.com]
- 6. Methyl cyclopentanecarboxylate (CAS 4630-80-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. chembk.com [chembk.com]
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